

# EB1002: A Highly Selective Neurokinin 2 Receptor Agonist with Minimal Cross-Reactivity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: EB1002

Cat. No.: B15609257

[Get Quote](#)

For Immediate Release: Researchers and drug development professionals now have access to a comprehensive comparison of **EB1002**'s activity on neurokinin receptors. This guide provides key quantitative data and detailed experimental protocols to objectively assess the selectivity of **EB1002**, a promising therapeutic agent.

**EB1002** has been identified as a potent and highly selective agonist for the neurokinin 2 receptor (NK2R). In a landmark study by Sass et al., published in Nature, **EB1002** was developed as a long-acting therapeutic candidate, engineered to overcome the limitations of the endogenous ligand, neurokinin A (NKA), which exhibits cross-reactivity with other neurokinin receptors.[1] This high selectivity is crucial for minimizing off-target effects and developing a more targeted therapeutic approach.

## Quantitative Analysis of Receptor Activation

To quantify the selectivity of **EB1002**, functional assays were performed to measure its potency (EC50) at the human neurokinin 1 (NK1R), neurokinin 2 (NK2R), and neurokinin 3 (NK3R) receptors. The results, summarized in the table below, demonstrate that **EB1002** is a potent activator of NK2R with negligible activity at NK1R and NK3R, highlighting its exceptional selectivity.

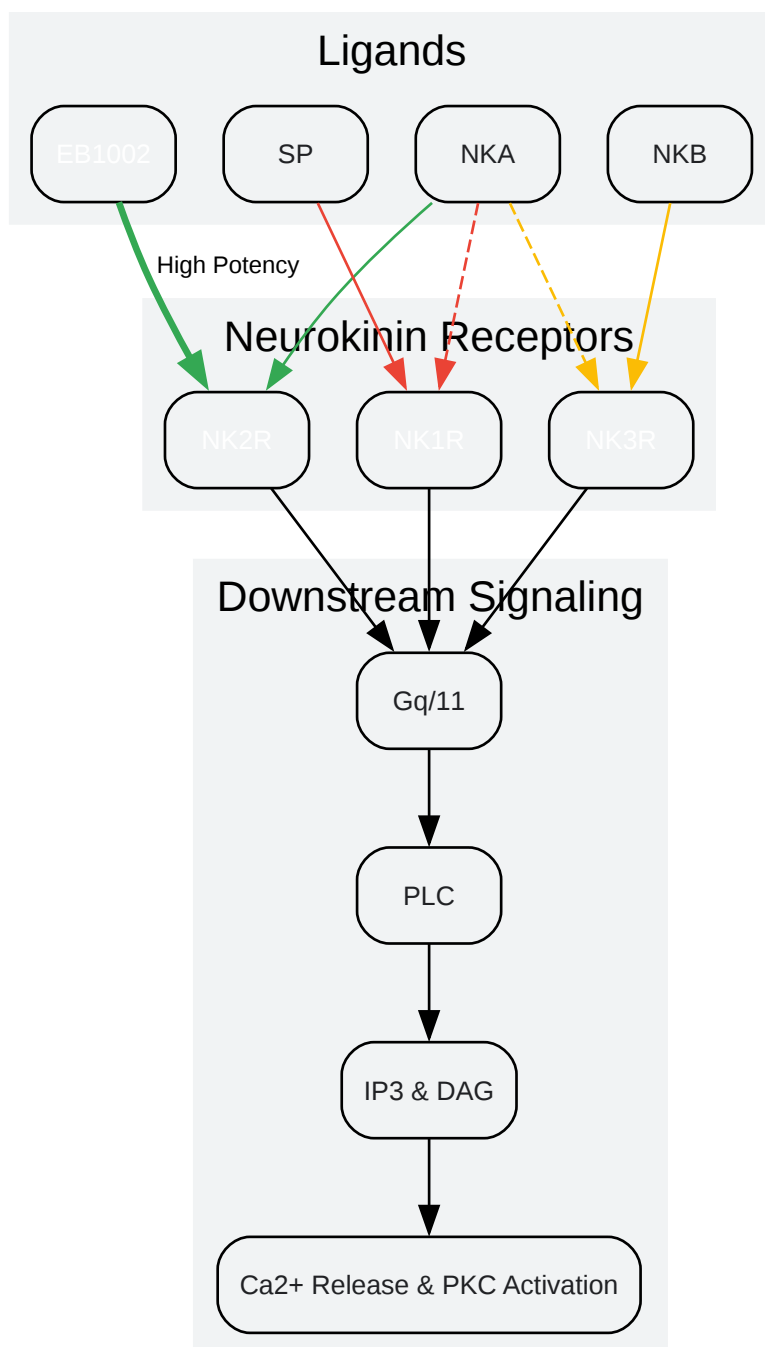
Compound	hNK1R EC50 (nM)	hNK2R EC50 (nM)	hNK3R EC50 (nM)
EB1002	>1000	0.1	>1000
Neurokinin A (NKA)	10	0.1	100
Substance P (SP)	1	100	>1000
Neurokinin B (NKB)	>1000	>1000	1

Data sourced from Sass, F. et al. Nature (2024).

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of neurokinin receptors and the experimental workflow used to determine the cross-reactivity of **EB1002**.

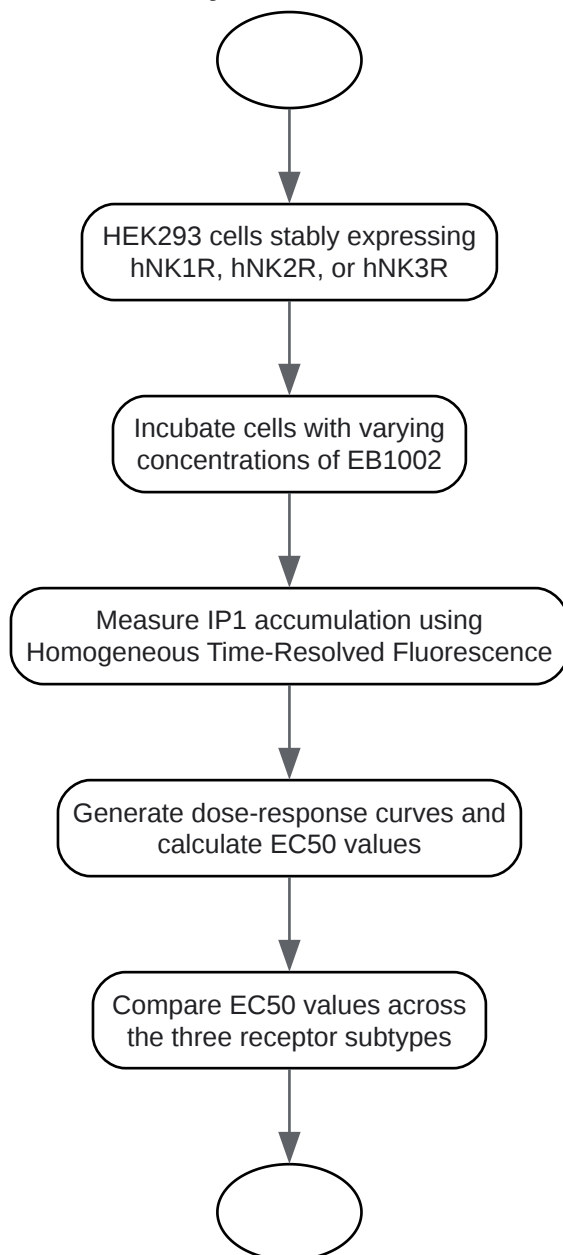
## Neurokinin Receptor Signaling



[Click to download full resolution via product page](#)

Signaling pathways of neurokinin receptors.

## Cross-Reactivity Assessment Workflow



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [EB1002: A Highly Selective Neurokinin 2 Receptor Agonist with Minimal Cross-Reactivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15609257#cross-reactivity-of-eb1002-with-other-neurokinin-receptors]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)